

chemical and physical properties of 2-Naphthaldehyde

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Naphthaldehyde

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An In-depth Technical Guide to **2-Naphthaldehyde**: Properties, Protocols, and Applications
For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Naphthaldehyde (also known as β -naphthaldehyde or 2-naphthalenecarboxaldehyde) is an aromatic aldehyde derived from naphthalene.[1] It serves as a crucial intermediate and building block in organic synthesis, finding extensive application in the development of pharmaceuticals, fluorescent probes, and dyes.[2][3][4] Its reactivity, stemming from the aldehyde functional group attached to the naphthalene ring system, allows for its participation in a wide array of chemical transformations.[5] This guide provides a comprehensive overview of the chemical and physical properties of **2-Naphthaldehyde**, detailed experimental protocols, and its applications relevant to research and drug development.

Chemical and Physical Properties

2-Naphthaldehyde is a solid at room temperature, typically appearing as off-white to yellow or light beige crystals or powder.[2][6][7] The core properties are summarized below.

Table 1: General and Physical Properties of 2-Naphthaldehyde

Property	Value	References
CAS Number	66-99-9	[8][9][10]
Molecular Formula	C ₁₁ H ₈ O	[1][9][10]
Molecular Weight	156.18 g/mol	[1][9][10]
Appearance	Off-white to yellow or light beige powder/crystals	[6][7]
Melting Point	58-61 °C	[6][9][11]
Boiling Point	160 °C at 19 mmHg	[6][9]
Density	1.6211 g/cm ³ (estimate)	[6][9]

Table 2: Solubility Profile of 2-Naphthaldehyde

Solvent	Solubility	References
Water	Low solubility in cold water; soluble in hot water.	[2][6]
Polar Organic Solvents	Soluble in methanol, ethanol, isopropanol, n-butyl alcohol.	[2][5][12]
Non-Polar Organic Solvents	More soluble in benzene and chloroform.	[2]
Other Solvents	Soluble in Chloroform.	[6]
The solubility in alcohols follows the order: ethanol > isopropanol > n-butyl alcohol > methanol.[12]		

Table 3: Spectroscopic Data of 2-Naphthaldehyde

Spectrum Type	Key Peaks / Shifts (ppm)	References
¹ H NMR	δ 10.127 (s, 1H, -CHO), 8.285 (s, 1H), 7.5-8.0 (m, 6H, Ar-H)	[13]
¹³ C NMR	δ 192.01 (C=O), 136.40, 134.32, 134.18, 132.64, 129.50, 129.04, 128.03, 127.03, 122.75 (Aromatic C)	[13]
Infrared (IR)	Conforms to structure	[7]

Experimental Protocols

Synthesis of 2-Naphthaldehyde via Sommelet Reaction

This protocol describes a green chemistry approach for synthesizing **2-Naphthaldehyde** from 2-(Bromomethyl)naphthalene.

- Reactants: 2-(Bromomethyl)naphthalene, Hexamethylenetetramine, Sodium dodecyl sulfate (SDS), Lanthanum(III) triflate, Water.[14]
- Procedure:
 - Dissolve hexamethylenetetramine (70.1 mg), SDS (3.4 mg), and lanthanum triflate (17.6 mg) in water (0.5 mL) in a flask.[14]
 - Add 2-(Bromomethyl)naphthalene (271 mg) to the solution.[14]
 - Reflux the mixture for 1.5 to 4 hours, monitoring the reaction progress using Thin Layer Chromatography (TLC).[14]
 - After completion, extract the reaction mixture three times with ethyl acetate (EtOAc).[14]
 - Combine the organic phases and distill under reduced pressure to remove the solvent.[14]
 - Purify the crude product using column chromatography on silica gel with a hexane:EtOAc (5:1) eluent to yield the final product.[14]

Purification of 2-Naphthaldehyde

A common method for purifying crude **2-Naphthaldehyde** involves steam distillation followed by recrystallization.

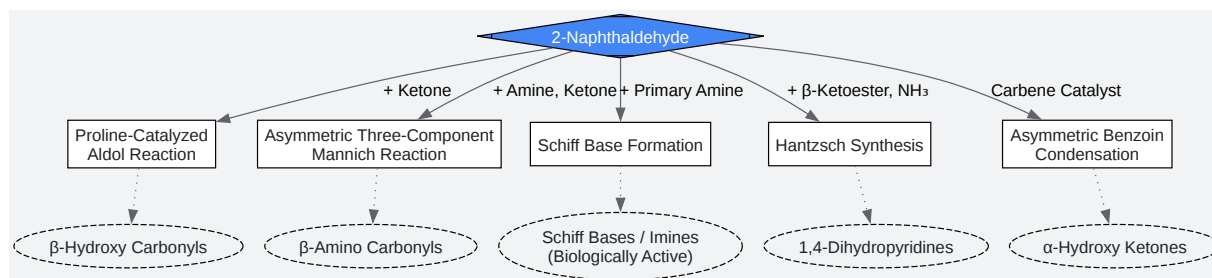
- Procedure:
 - Transfer the crude solid product to a flask equipped for steam distillation.[9][15]
 - Pass dry steam through the mixture. The aldehyde is volatile and will co-distill with the water.[15]
 - Collect the distillate, which will contain the purified, solid **2-Naphthaldehyde**. [15]
 - Filter the white solid from the distillate.[15]
 - For further purification, recrystallize the solid from hot water or ethanol (EtOH).[6][9]

Visualizations



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Caption: Workflow for the synthesis and purification of **2-Naphthaldehyde**.



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Caption: Key chemical reactions involving **2-Naphthaldehyde**.

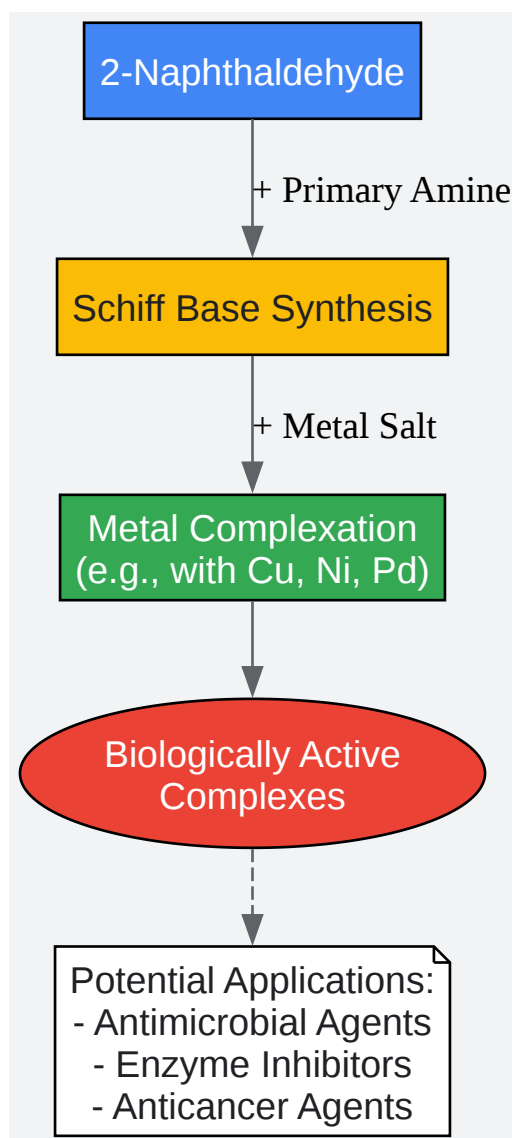
Applications in Research and Drug Development

2-Naphthaldehyde's utility extends significantly into the realms of medicinal chemistry and drug development.

- **Synthetic Intermediate:** It is a versatile reactant for synthesizing more complex molecules.[3] It participates in various named reactions, including proline-catalyzed aldol reactions, asymmetric Mannich reactions, Hantzsch 1,4-dihydropyridine synthesis, and asymmetric benzoin condensations.[6] These reactions are fundamental in building molecular scaffolds for potential drug candidates.
- **Biologically Active Compounds:** **2-Naphthaldehyde** is a precursor for compounds exhibiting antimicrobial and genotoxic activity.[8] It has been shown to inhibit the synthesis of DNA, RNA, and protein in bacteria.[8] Furthermore, it is used to synthesize Schiff bases, which, when complexed with metal ions, can form compounds with significant biological activity, including potential as novel antibiotics.[16][17][18]
- **Fluorescent Probes:** The naphthalene core of **2-Naphthaldehyde** serves as a fluorophore.[4] This property is exploited in the development of fluorescent probes and chemosensors

designed to detect specific ions or molecules within biological systems, aiding in diagnostics and mechanistic studies.[4]

- Enzyme Inhibition: Derivatives of naphthaldehyde have been investigated as enzyme inhibitors. For instance, certain naphthaldehydes have shown reversible inhibitory effects on rat hepatic aryl sulfotransferase IV.[19] Studies have also explored the role of related compounds in inhibiting spermatozoal metabolism.[19]



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Caption: Role of **2-Naphthaldehyde** in synthesizing bioactive metal complexes.

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- To cite this document: BenchChem. [chemical and physical properties of 2-Naphthaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b031174#chemical-and-physical-properties-of-2-naphthaldehyde]

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